

An In-depth Technical Guide to Tetrasodium Glutamate Diacetate (CAS 51981-21-6)

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Compound of Interest

Compound Name: *Tetrasodium glutamate diacetate*

Cat. No.: *B611306*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrasodium Glutamate Diacetate (GLDA) is a high-purity, versatile, and readily biodegradable chelating agent derived from the natural amino acid L-glutamic acid.[1][2][3] Its excellent ability to sequester metal ions, coupled with a favorable safety and environmental profile, makes it a compelling alternative to traditional chelating agents like EDTA and NTA.[4] [5] This document provides a comprehensive technical overview of GLDA, including its chemical and physical properties, synthesis, mechanism of action, applications, and safety data, presented for a scientific audience.

Chemical and Physical Properties

Tetrasodium Glutamate Diacetate, with the CAS number 51981-21-6, is an organic salt.[5] It is commonly available as a yellowish, clear liquid with a slight ammonia odor or as an odorless white to off-white powder.[1][2][6] A key characteristic of GLDA is its high solubility in water over a wide pH range, making it highly versatile in various formulations.[2][4][5]

Table 1: General Chemical Properties

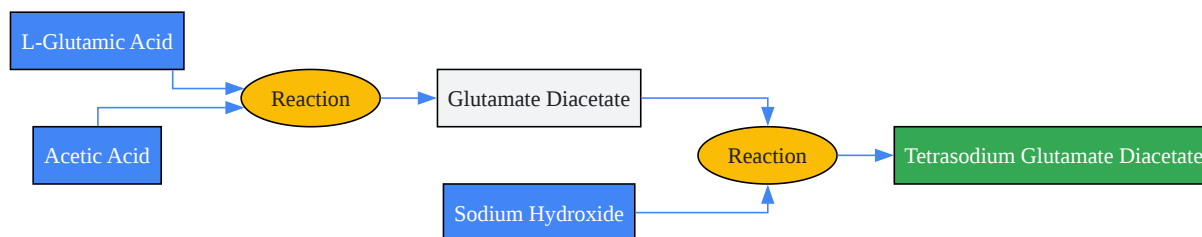
Property	Value	Source(s)
CAS Number	51981-21-6	[4] [7] [8] [9]
EC Number	257-573-7	[4] [7] [8]
Molecular Formula	C9H9NNa4O8	[4] [7] [9] [10]
IUPAC Name	Tetrasodium 2-[bis(carboxylatomethyl)amino]pentanedioate	[4] [10]
Synonyms	L-Glutamic Acid, N,N-Diacetic acid tetrasodium salt; GLDA; EcoChelate GLDA	[4] [7] [9]

Table 2: Physicochemical Data

Property	Value	Source(s)
Molecular Weight	351.13 g/mol	[7] [10] [11]
Appearance	Colorless to yellowish liquid or odorless white powder	[1] [2] [6] [7]
Solubility	Very soluble in water (650 g/L)	[1] [5] [12]
pH	11-12 (for a 47-50% active solution)	[2] [5]
Density	1.33-1.42 g/cm ³	[13] [14]
Stability	Stable over a wide pH range and at high temperatures	[4] [14] [15]

Synthesis

The synthesis of **Tetrasodium Glutamate Diacetate** is based on L-glutamic acid, a renewable raw material produced through the aerobic fermentation of sugars and ammonia.[\[2\]](#)[\[5\]](#)[\[7\]](#) The process involves the reaction of glutamic acid with acetic acid to form glutamate diacetate.[\[7\]](#) This intermediate is then reacted with sodium hydroxide to yield the final tetrasodium salt.[\[7\]](#)

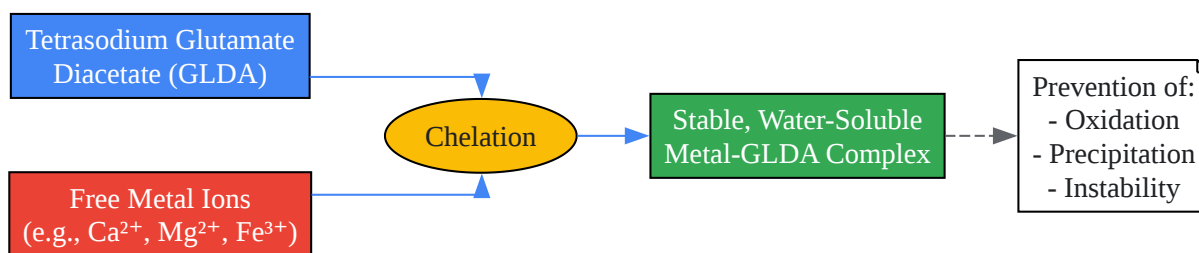


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A simplified workflow for the synthesis of **Tetrasodium Glutamate Diacetate**.

Mechanism of Action: Chelation

The primary function of **Tetrasodium Glutamate Diacetate** is as a chelating agent.[1][7][8] Its molecular structure contains multiple carboxylate groups that can form stable, water-soluble complexes with a variety of di- and trivalent metal ions.[14][16] This sequestration of metal ions prevents them from participating in undesirable chemical reactions, such as oxidation, precipitation, and catalysis of degradation pathways.[1] By binding with metal ions like calcium, magnesium, and iron, GLDA effectively reduces water hardness and enhances the stability and performance of formulations.[4][5][8]



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The mechanism of metal ion chelation by **Tetrasodium Glutamate Diacetate**.

Experimental Protocols and Analytical Methods

While detailed, step-by-step experimental protocols are proprietary to the manufacturers and researchers, the scientific literature and technical data sheets describe the types of studies and analytical methods used to characterize and evaluate **Tetrasodium Glutamate Diacetate**.

4.1. Performance Evaluation in Mineral Separation

In a study on the separation of specularite and chlorite, **Tetrasodium Glutamate Diacetate** was used as a depressant.^[7] The experimental approach involved:

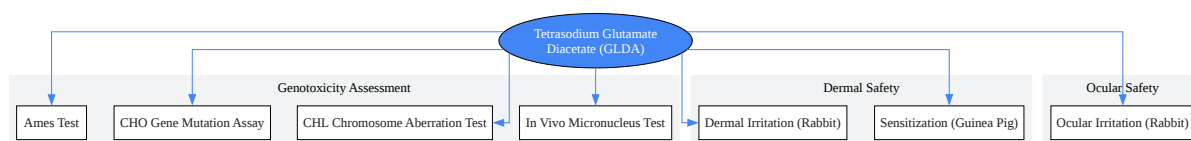
- Microflotation Experiments: To compare the depression performance of GLDA with starch at a specific pH.^[7]
- Surface Charge Measurements: To investigate the adsorption mechanism of GLDA onto the mineral surfaces.^[7]
- Spectroscopic Analysis:
 - Fourier Transform Infrared Spectroscopy (FT-IR): To identify the functional groups involved in the interaction between GLDA and the minerals.^[7]
 - X-ray Photoelectron Spectroscopy (XPS): To determine the elemental composition and chemical state of the elements on the mineral surfaces after treatment with GLDA.^[7]
- Density Functional Theory (DFT) Calculations: To theoretically model and understand the adsorption mechanism at a molecular level.^[7]

4.2. Toxicological and Safety Assessment

The safety of **Tetrasodium Glutamate Diacetate** has been evaluated through a series of toxicological studies as reported by the Cosmetic Ingredient Review (CIR).^[12] These assessments include:

- Genotoxicity Assays:
 - Ames Test: To assess the potential for point mutations. A study showed GLDA was not genotoxic up to 5000 μ g/plate.^[12]

- Chinese Hamster Ovary (CHO) Gene Mutation Assay: To evaluate for gene mutations in mammalian cells. No genotoxicity was observed up to 3650 µg/ml.[12]
- Chinese Hamster Lung (CHL) Cell Chromosome Aberration Test: To detect clastogenic potential. GLDA was found to be weakly clastogenic at concentrations of 1825 and 3650 µg/ml.[12]
- In Vivo Mammalian Erythrocyte Micronucleus Test: To assess for chromosomal damage in a living organism. No genotoxicity was observed up to 400 mg/kg body weight.[12]
- Dermal Irritation and Sensitization Studies:
 - Rabbit Dermal Irritation Test: GLDA was found to be non-irritating.[12]
 - Guinea Pig Sensitization Test: GLDA was non-sensitizing at concentrations up to 50%. [12]
- Ocular Irritation Study:
 - Rabbit Ocular Irritation Test: GLDA was found to be non-irritating.[12]



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